

# 3-Ethyl-5,5-dimethyloctane: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: **3-Ethyl-5,5-dimethyloctane**

Cat. No.: **B14542326**

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## Introduction

**3-Ethyl-5,5-dimethyloctane** is a branched-chain alkane with the molecular formula C12H26. [1][2][3] As a member of the hydrocarbon family, its chemical behavior is characterized by low reactivity, a consequence of the stability of its carbon-carbon and carbon-hydrogen single bonds. This technical guide provides a detailed overview of the known chemical and physical properties of **3-Ethyl-5,5-dimethyloctane**, outlines experimental protocols for their determination, and presents a generalized synthetic approach. The information herein is intended to serve as a foundational resource for researchers and professionals in chemistry and drug development who may encounter or utilize this compound in their work.

## Chemical and Physical Properties

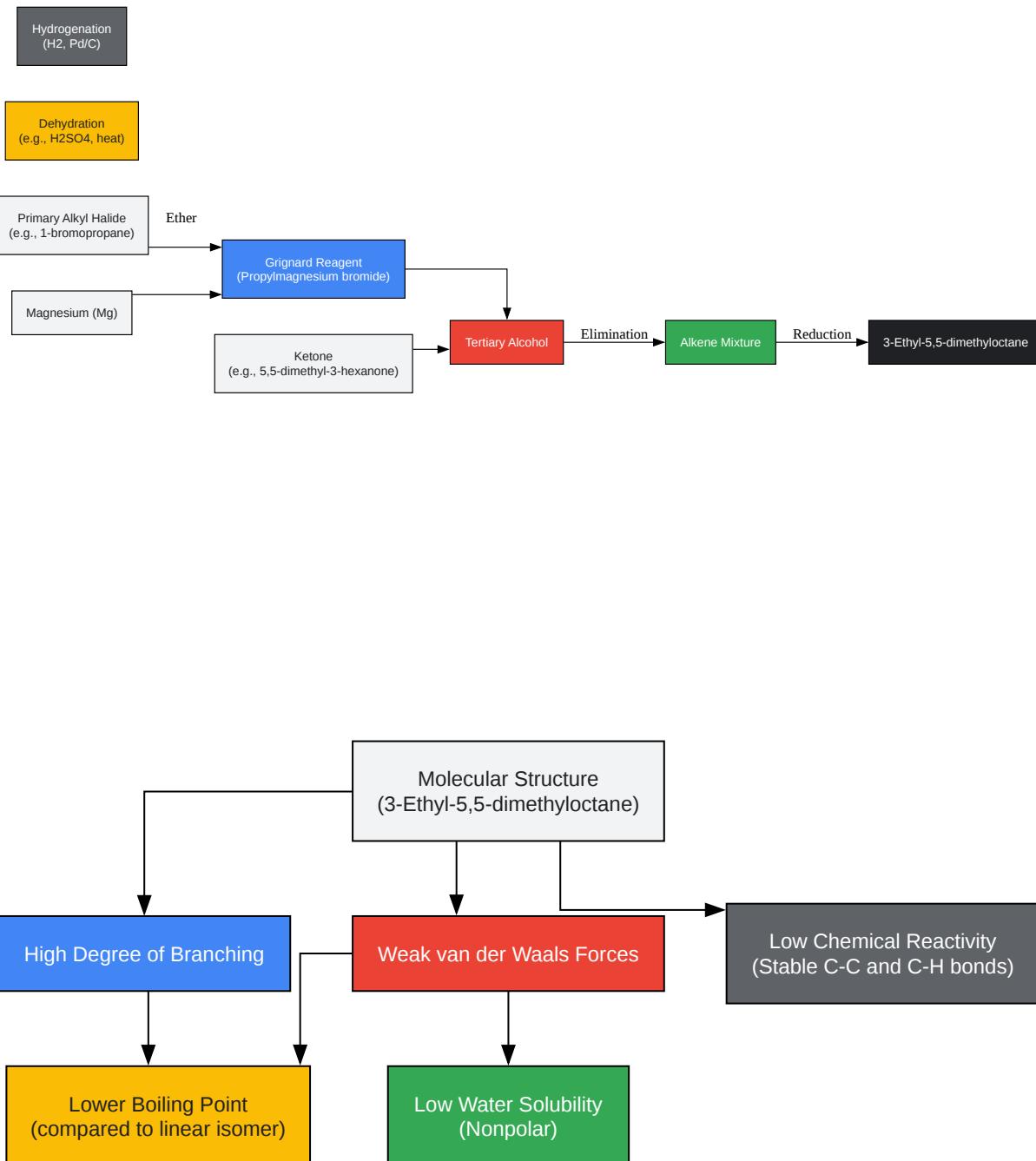
The physicochemical properties of **3-Ethyl-5,5-dimethyloctane** are summarized in the table below. These values are critical for understanding its behavior in various chemical and biological systems, predicting its environmental fate, and designing appropriate experimental conditions.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	170.33 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Registry Number	62183-71-5	<a href="#">[1]</a> <a href="#">[2]</a>
Normal Boiling Temperature	468.15 K (195 °C)	NIST/TRC Web Thermo Tables (WTT)
Critical Temperature	645.7 K	NIST/TRC Web Thermo Tables (WTT)
Critical Pressure	2260 kPa	NIST/TRC Web Thermo Tables (WTT)
Density (Liquid @ 298.15 K)	0.754 g/cm <sup>3</sup> (Estimated)	
Water Solubility	Very low (Predicted)	
XLogP3-AA	6.0	<a href="#">[1]</a>
Rotatable Bond Count	6	<a href="#">[1]</a>
Complexity	98.6	<a href="#">[1]</a>

## Synthesis of Branched Alkanes: A General Overview

The synthesis of specific branched alkanes like **3-Ethyl-5,5-dimethyloctane** often involves the construction of the carbon skeleton through carbon-carbon bond-forming reactions, followed by the removal of functional groups to yield the final saturated hydrocarbon. A common and versatile method is the Grignard reaction.

A generalized workflow for the synthesis of a branched alkane is depicted below:

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## References

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